

Spectroscopic Profile of Azepan-1-yl(oxo)acetic Acid: A Technical Guide

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Compound of Interest

Compound Name: Azepan-1-yl(oxo)acetic acid

CAS No.: 886505-59-5

Cat. No.: B1277726

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Introduction

Azepan-1-yl(oxo)acetic acid, a derivative of both azepane and oxoacetic acid, represents a class of compounds with significant potential in medicinal chemistry and drug development. The incorporation of the seven-membered azepane ring, a privileged scaffold in numerous biologically active molecules, combined with the reactive α -keto acid moiety, makes this compound a versatile building block for the synthesis of novel therapeutic agents. Understanding the structural and electronic properties of **Azepan-1-yl(oxo)acetic acid** is paramount for its effective utilization in research and development. This technical guide provides an in-depth analysis of the spectroscopic characteristics of this compound, offering insights into its molecular structure through Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Due to the limited availability of published experimental spectra for **Azepan-1-yl(oxo)acetic acid**, this guide will utilize high-quality predicted spectroscopic data as a primary reference. This theoretical data, generated from advanced computational models, serves as a robust framework for spectral interpretation and is supplemented with comparative data from structurally related molecules to ensure the highest degree of scientific integrity.

Molecular Structure and Key Features

Azepan-1-yl(oxo)acetic acid ($C_8H_{13}NO_3$) possesses a unique combination of functional groups that dictate its spectroscopic signature. The key structural features include:

- **Azepane Ring:** A saturated seven-membered heterocycle containing one nitrogen atom. The flexibility of this ring can lead to multiple conformations in solution, potentially influencing the NMR spectrum.
- **Amide Linkage:** The nitrogen of the azepane ring is acylated, forming a tertiary amide. This functional group exhibits characteristic signals in both IR and NMR spectra.
- **α -Keto Acid Moiety:** This functionality consists of a carboxylic acid directly attached to a ketone. The two carbonyl groups and the acidic proton are defining features in the spectroscopic analysis.

The interplay of these groups results in a distinct spectroscopic profile that can be used for the unambiguous identification and characterization of this molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **Azepan-1-yl(oxo)acetic acid**, both 1H and ^{13}C NMR provide critical information for structural confirmation.

1H NMR Spectroscopy

The proton NMR spectrum of **Azepan-1-yl(oxo)acetic acid** is expected to show distinct signals corresponding to the protons of the azepane ring and the acidic proton of the carboxylic acid. Due to the conformational flexibility of the seven-membered ring and the presence of the amide bond, some of the proton signals may exhibit broadness.

Table 1: Predicted 1H NMR Chemical Shifts for **Azepan-1-yl(oxo)acetic acid**

Protons	Predicted Chemical Shift (ppm)	Multiplicity	Integration
H-2', H-7' (α to N)	3.5 - 3.7	Multiplet	4H
H-3', H-6' (β to N)	1.7 - 1.9	Multiplet	4H
H-4', H-5' (γ to N)	1.5 - 1.7	Multiplet	4H
-COOH	10.0 - 12.0	Broad Singlet	1H

Note: Predicted data is based on computational models and may vary from experimental values.

Interpretation and Causality:

- Azepane Protons:** The protons on the carbons adjacent to the nitrogen (H-2', H-7') are expected to be the most deshielded of the ring protons due to the electron-withdrawing effect of the nitrogen atom. The remaining methylene protons of the azepane ring (H-3', H-4', H-5', H-6') will appear as a complex set of overlapping multiplets in the aliphatic region. The exact chemical shifts and multiplicities will be highly dependent on the solvent and the conformational dynamics of the ring.
- Carboxylic Acid Proton:** The proton of the carboxylic acid is highly deshielded and will appear as a broad singlet at a significantly downfield chemical shift. Its broadness is a result of hydrogen bonding and chemical exchange with residual water in the NMR solvent.

¹³C NMR Spectroscopy

The carbon-13 NMR spectrum provides a count of the unique carbon environments in the molecule.

Table 2: Predicted ¹³C NMR Chemical Shifts for **Azepan-1-yl(oxo)acetic acid**

Carbon	Predicted Chemical Shift (ppm)
C=O (Amide)	165 - 170
C=O (Ketone)	180 - 185
COOH	160 - 165
C-2', C-7' (α to N)	45 - 50
C-3', C-6' (β to N)	25 - 30
C-4', C-5' (γ to N)	25 - 30

Note: Predicted data is based on computational models and may vary from experimental values.

Interpretation and Causality:

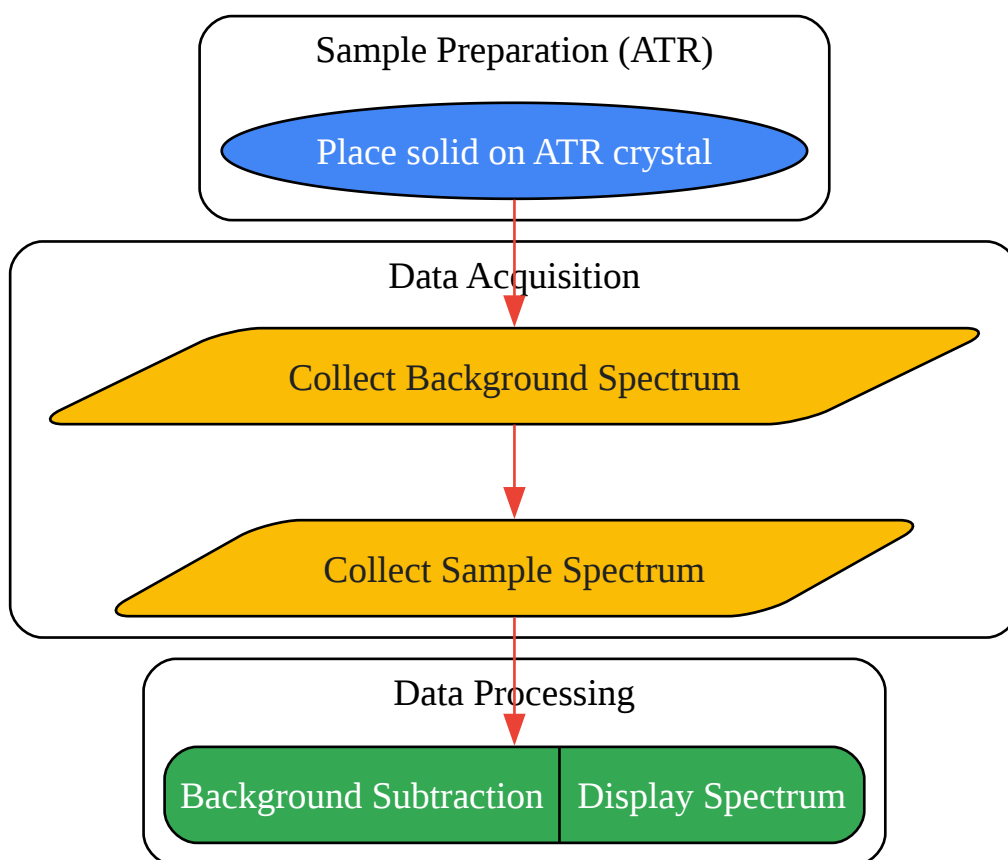
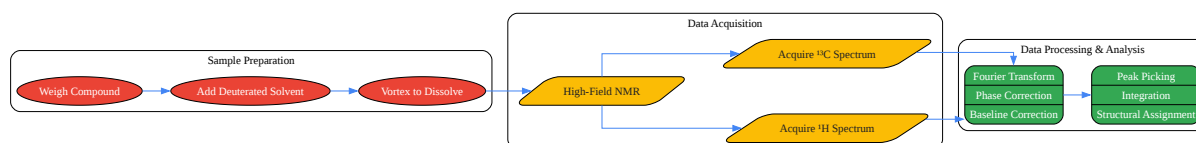
- **Carbonyl Carbons:** Three distinct signals are expected in the downfield region of the spectrum, corresponding to the three carbonyl carbons. The ketonic carbonyl is typically the most deshielded, followed by the amide and carboxylic acid carbonyls.
- **Azepane Carbons:** The carbons of the azepane ring will appear in the aliphatic region. The carbons directly attached to the nitrogen (C-2', C-7') will be at a lower field compared to the other ring carbons due to the electronegativity of the nitrogen atom.

Experimental Protocol: NMR Data Acquisition

A standardized protocol for acquiring high-quality NMR data for a compound like **Azepan-1-yl(oxo)acetic acid** would be as follows:

- **Sample Preparation:** Dissolve approximately 5-10 mg of the compound in 0.6-0.7 mL of a deuterated solvent (e.g., DMSO- d_6 , CDCl $_3$, or D $_2$ O). The choice of solvent is critical as it can influence the chemical shifts, particularly of exchangeable protons.
- **Instrumentation:** Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal signal dispersion and sensitivity.

- ^1H NMR Acquisition:
 - Acquire a standard one-dimensional proton spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.
 - Typical spectral width: -2 to 16 ppm.
 - Use a relaxation delay (d1) of at least 1-2 seconds.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C spectrum.
 - A larger number of scans will be required compared to ^1H NMR due to the lower natural abundance of the ^{13}C isotope.
 - Typical spectral width: 0 to 220 ppm.
- Data Processing: Process the raw data using appropriate software (e.g., MestReNova, TopSpin). This includes Fourier transformation, phase correction, baseline correction, and referencing the spectra to the residual solvent peak.



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Caption: Workflow for ATR-IR spectroscopy.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is invaluable for confirming its identity.

Table 4: Predicted Mass Spectrometry Data for **Azepan-1-yl(oxo)acetic acid**

Ion	Predicted m/z
[M+H] ⁺	172.0917
[M+Na] ⁺	194.0736
[M-H] ⁻	170.0772

Note: Predicted data is based on computational models and may vary from experimental values.

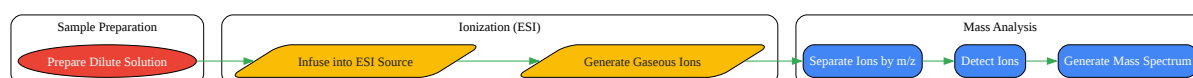
Interpretation and Causality:

- **Molecular Ion:** In a high-resolution mass spectrum (HRMS), the presence of a protonated molecule [M+H]⁺ at m/z 172.0917 (for C₈H₁₄NO₃⁺) or a deprotonated molecule [M-H]⁻ at m/z 170.0772 (for C₈H₁₂NO₃⁻) would confirm the molecular formula. Adducts with sodium [M+Na]⁺ are also commonly observed.
- **Fragmentation Pattern:** The fragmentation of **Azepan-1-yl(oxo)acetic acid** would likely proceed through several pathways, including:
 - Loss of CO₂ (44 Da) from the carboxylic acid.
 - Loss of CO (28 Da) from the keto group.
 - Cleavage of the amide bond, leading to fragments corresponding to the azepane ring and the oxoacetic acid moiety.
 - Fragmentation of the azepane ring itself.

Experimental Protocol: Mass Spectrometry Data Acquisition

A general protocol for obtaining a mass spectrum using electrospray ionization (ESI) is as follows:

- **Sample Preparation:** Prepare a dilute solution of the sample (typically 1-10 $\mu\text{g/mL}$) in a suitable solvent such as methanol, acetonitrile, or a mixture with water. A small amount of a volatile acid (e.g., formic acid) or base (e.g., ammonium hydroxide) may be added to promote ionization.
- **Instrumentation:** Use a mass spectrometer equipped with an ESI source, such as a quadrupole time-of-flight (Q-TOF) or an Orbitrap instrument, for high-resolution measurements.
- **Data Acquisition:**
 - Infuse the sample solution into the ESI source at a low flow rate (e.g., 5-20 $\mu\text{L/min}$).
 - Acquire the mass spectrum in either positive or negative ion mode.
 - For fragmentation studies, perform tandem mass spectrometry (MS/MS) by selecting the molecular ion and subjecting it to collision-induced dissociation (CID).
- **Data Analysis:** Analyze the resulting spectrum to determine the accurate mass of the molecular ion and to identify the major fragment ions.



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Caption: Simplified workflow for ESI-MS analysis.

Conclusion

The spectroscopic data, whether predicted or experimental, provides a detailed fingerprint of **Azepan-1-yl(oxo)acetic acid**. The combination of NMR, IR, and MS allows for the unambiguous confirmation of its structure and provides a foundation for its use in further chemical synthesis and biological studies. The methodologies and interpretations presented in this guide offer a comprehensive framework for researchers, scientists, and drug development professionals working with this and structurally related compounds. The self-validating nature of using these techniques in concert ensures a high degree of confidence in the structural elucidation process.

References

At present, specific peer-reviewed articles detailing the experimental spectroscopic data for **Azepan-1-yl(oxo)acetic acid** are not readily available in the public domain. The information presented is based on established principles of spectroscopic interpretation and high-quality computational predictions. For experimental data, it is recommended to consult the Certificate of Analysis from a commercial supplier or to perform the analyses as described in the experimental protocols.

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